

# "Ethyl 3,3-diphenylpropanoate molecular weight and formula"

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## Compound of Interest

Compound Name: *Ethyl 3,3-diphenylpropanoate*

Cat. No.: B1584444

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## Technical Data Summary: Ethyl 3,3-diphenylpropanoate

This document provides the essential physicochemical properties of **Ethyl 3,3-diphenylpropanoate**, a compound of interest for researchers and professionals in the field of drug development and chemical synthesis.

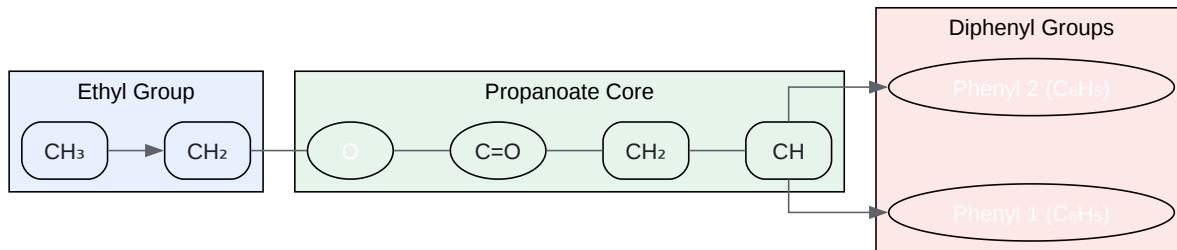
## Physicochemical Properties

The fundamental molecular characteristics of **Ethyl 3,3-diphenylpropanoate** are summarized in the table below. This data is critical for experimental design, analytical method development, and computational modeling.

Parameter	Value	Reference
Molecular Formula	C <sub>17</sub> H <sub>18</sub> O <sub>2</sub>	
Molecular Weight	254.32 g/mol	
IUPAC Name	ethyl 3,3-diphenylpropanoate	
CAS Number	7476-18-8	<a href="#">[1]</a>

## Structural Information

To visualize the molecular structure and connectivity, a simple logical diagram is provided.



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Caption: Structural components of **Ethyl 3,3-diphenylpropanoate**.

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## References

- 1. Ethyl 3,3-diphenylpropanoate | CAS#:7476-18-8 | Chemsoc [chemsoc.com]
- To cite this document: BenchChem. ["Ethyl 3,3-diphenylpropanoate molecular weight and formula"]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1584444#ethyl-3,3-diphenylpropanoate-molecular-weight-and-formula>

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